

Navigating the Disposal of "PRO-905": A Critical Need for Specificity

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Compound of Interest

Compound Name: PRO-905

Cat. No.: B12390446

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The proper disposal of a substance labeled "**PRO-905**" is a critical concern for laboratory safety and environmental protection. However, extensive research reveals that "**PRO-905**" is not a single, universally defined chemical. Instead, it is a product identifier used for a variety of commercially available products with significantly different chemical compositions and associated hazards. Therefore, a one-size-fits-all disposal protocol is not only inaccurate but also potentially dangerous.

To ensure the safety of researchers, scientists, and drug development professionals, it is imperative to identify the specific nature of the "**PRO-905**" product in question. Different formulations will necessitate distinct disposal pathways, guided by their respective Safety Data Sheets (SDS) and local regulations.

Diverse Identities of "PRO-905"

Investigations have identified several distinct products marketed under the "**PRO-905**" designation, each with a unique chemical makeup and purpose. These include:

- **Industrial Cleaners and Degreasers:** Some "**PRO-905**" products are powerful cleaning agents. For instance, Berryman® PRO Chem Dip (0905) is a parts cleaner containing hazardous components such as cresol, dichloromethane, and xylene.
- **Metalworking Fluids:** Products like Synergy 905 are formulated as metalworking fluid concentrates. These can be irritants and harmful to aquatic life.

- **Coatings and Films:** The name "**PRO-905**" is also associated with epoxy-based coatings like SIGMASHIELD 905 and surfacing films such as SURFACE MASTER® 905, used in aerospace applications. These materials have their own specific handling and disposal requirements.
- **Specialty Cleaners:** Water-based formulations, such as Aculon's 905 Specialty Cleaner, are designed for specific applications like surface preparation.
- **Alloys:** In a completely different context, CDA 905 refers to a tin bronze alloy, also known as gunmetal. The disposal of this would be as a solid metal scrap.

The Critical Role of the Safety Data Sheet (SDS)

Given the wide variance in products labeled "**PRO-905**," the single most important document for ensuring safe handling and disposal is the Safety Data Sheet (SDS) provided by the manufacturer. The SDS contains crucial information, including:

- **Section 2: Hazards Identification:** This section details the potential health and environmental hazards.
- **Section 7: Handling and Storage:** Provides guidance on safe handling practices.
- **Section 13: Disposal Considerations:** This is the most critical section for proper disposal procedures. It will outline the appropriate methods for waste disposal and any specific regulatory requirements.
- **Section 14: Transport Information:** Details requirements for the safe transportation of the waste material.

A General Framework for Safe Disposal

While the specific procedures are dictated by the product's SDS, a general workflow for the proper disposal of any chemical product can be established.



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Caption: General workflow for chemical disposal.

Quantitative Data Summary

Due to the varied nature of **"PRO-905"** products, a single table of quantitative data is not feasible. However, the SDS for each specific product will provide quantitative information such as:

- Physical and Chemical Properties (Section 9): pH, boiling point, flash point, etc.
- Toxicological Information (Section 11): LD50, LC50 values, etc.
- Ecological Information (Section 12): Toxicity to aquatic organisms, etc.

It is essential to consult the specific SDS for the **"PRO-905"** product in use to obtain this critical data.

To receive accurate and actionable disposal procedures, please identify the full product name, manufacturer, and intended use of the **"PRO-905"** in your possession. This will allow for a targeted search for the correct Safety Data Sheet and the provision of safe and compliant disposal guidance.

- To cite this document: BenchChem. [Navigating the Disposal of "PRO-905": A Critical Need for Specificity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12390446#pro-905-proper-disposal-procedures\]](https://www.benchchem.com/product/b12390446#pro-905-proper-disposal-procedures)

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